

Application Note: Structural Characterization of SAR107375E Impurity 14-d8 using NMR Spectroscopy

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Compound of Interest

Compound Name: SAR107375E Impurity 14-d8

Cat. No.: B15622608

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Abstract

This application note details the use of Nuclear Magnetic Resonance (NMR) spectroscopy for the structural elucidation and characterization of a deuterated impurity, designated as Impurity 14-d8, of the novel anticoagulant SAR107375E. The methodologies provided herein offer a comprehensive workflow for the identification and quantification of such impurities, which is critical for ensuring the safety and efficacy of pharmaceutical products.^{[1][2][3][4][5]} The protocols cover sample preparation, acquisition of one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC) NMR spectra, and data interpretation. This note also presents hypothetical NMR data for Impurity 14-d8 in a structured format and includes diagrams to illustrate the experimental workflow and the signaling pathway of the parent compound.

Introduction

SAR107375E is a potent and selective dual inhibitor of thrombin (Factor IIa) and Factor Xa, key enzymes in the coagulation cascade, making it a promising candidate for antithrombotic

therapy.^{[6][7][8][9]} The chemical name for SAR107375 is 5-Chlorothiophene-2-carboxylic acid [(S)-2-[2-methyl-3-(2-oxopyrrolidin-1-yl)benzenesulfonylamino]-3-(4-methylpiperazin-1-yl)-3-oxopropyl]amide.^{[8][10][11]} The control of impurities in active pharmaceutical ingredients (APIs) is a critical aspect of drug development and manufacturing, as impurities can affect the safety and efficacy of the final drug product.^{[1][3][4]}

The manufacturing process of APIs can sometimes involve the use of deuterated reagents, which may lead to the formation of deuterated impurities.^[12] Characterization of these impurities is essential. NMR spectroscopy is an unparalleled analytical technique for the structural elucidation of organic molecules, providing detailed information about the chemical structure, connectivity, and stereochemistry of compounds, and is thus a powerful tool for identifying and quantifying impurities in pharmaceuticals.^{[1][2][3][5]} This application note focuses on a hypothetical deuterated impurity, "Impurity 14-d8," to demonstrate a systematic approach to its characterization using NMR spectroscopy.

Experimental Protocols

Sample Preparation

- **Dissolution:** Accurately weigh approximately 5 mg of the isolated Impurity 14-d8 and dissolve it in 0.6 mL of a suitable deuterated solvent (e.g., Dimethyl sulfoxide-d₆, DMSO-d₆).^[13] The choice of solvent is critical to avoid signal overlap with the analyte.
- **Internal Standard:** For quantitative analysis (qNMR), add a known amount of a certified internal standard (e.g., maleic acid) to the solution.
- **Filtration:** Filter the solution through a glass wool plug into a clean, dry 5 mm NMR tube to remove any particulate matter.
- **Degassing:** For sensitive samples or long-term experiments, degas the sample by bubbling an inert gas (e.g., argon) through the solution or by freeze-pump-thaw cycles.

NMR Data Acquisition

All NMR spectra should be acquired on a high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.^[2]

- ¹H NMR Spectroscopy:

- Purpose: To determine the number and type of protons, their chemical environment, and coupling interactions.
- Typical Parameters:
 - Pulse Program: zg30
 - Number of Scans: 16
 - Relaxation Delay (d1): 5 s
 - Acquisition Time: 4 s
 - Spectral Width: 20 ppm
- ¹³C NMR Spectroscopy:
 - Purpose: To determine the number and type of carbon atoms.
 - Typical Parameters:
 - Pulse Program: zgpg30
 - Number of Scans: 1024
 - Relaxation Delay (d1): 2 s
 - Acquisition Time: 1 s
 - Spectral Width: 240 ppm
- 2D COSY (Correlation Spectroscopy):
 - Purpose: To identify proton-proton spin-spin couplings and establish proton connectivity within molecular fragments.
 - Typical Parameters:
 - Pulse Program: cosygpqf

- Number of Scans: 8
- Relaxation Delay (d1): 2 s
- Spectral Width (F1 and F2): 12 ppm
- 2D HSQC (Heteronuclear Single Quantum Coherence):
 - Purpose: To identify one-bond proton-carbon correlations.
 - Typical Parameters:
 - Pulse Program: hsqcedetgpsisp2.3
 - Number of Scans: 16
 - Relaxation Delay (d1): 1.5 s
 - Spectral Width (F2): 12 ppm
 - Spectral Width (F1): 165 ppm

Hypothetical Data Presentation for Impurity 14-d8

Based on the structure of SAR107375E, a plausible structure for "Impurity 14-d8" could involve deuteration at specific sites, for instance, the piperazine ring. The following tables summarize the hypothetical NMR data for such an impurity.

Table 1: Hypothetical ^1H NMR Data for SAR107375E Impurity 14-d8 (500 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
8.51	t	1H	-NH-
8.25	d	1H	Ar-H
7.80	d	1H	Ar-H
7.55	m	2H	Ar-H
7.30	d	1H	Thiophene-H
7.10	d	1H	Thiophene-H
4.50	m	1H	CH-N
3.60	m	2H	-CH ₂ -
2.80	t	2H	Pyrrolidinone-CH ₂
2.25	s	3H	Ar-CH ₃
2.10	t	2H	Pyrrolidinone-CH ₂

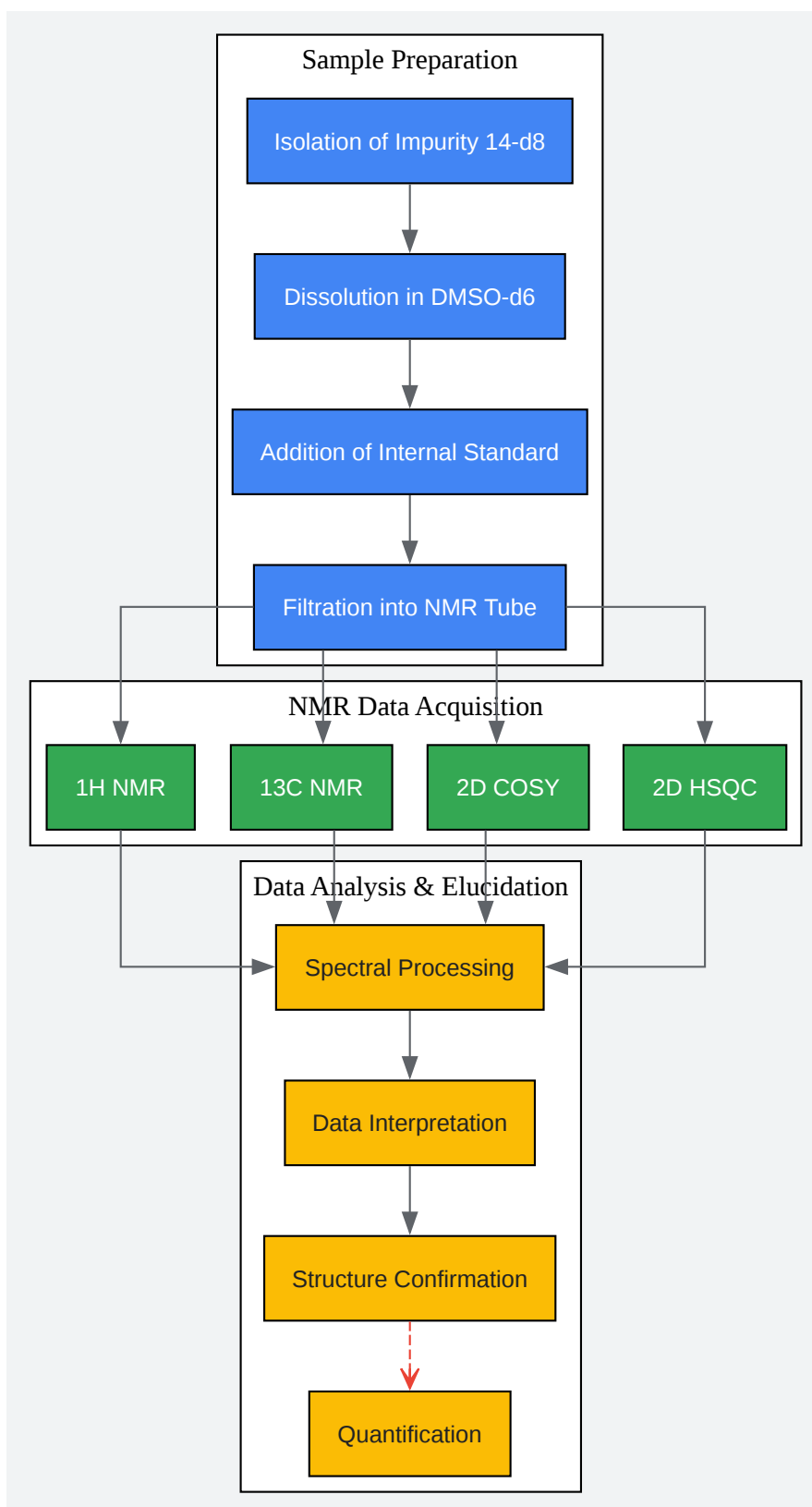
Note: The absence of signals corresponding to the piperazine protons would be a key indicator of deuteration at that position.

Table 2: Hypothetical ¹³C NMR Data for SAR107375E Impurity 14-d8 (125 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Assignment
172.5	C=O (Amide)
168.0	C=O (Pyrrolidinone)
161.0	C=O (Amide)
145.0	Ar-C
140.2	Ar-C
138.5	Ar-C
135.0	Ar-C
132.1	Thiophene-C
130.5	Ar-CH
129.0	Thiophene-C
128.5	Ar-CH
127.0	Ar-CH
125.5	Ar-CH
60.1	CH-N
48.2	-CH ₂ -
31.0	Pyrrolidinone-CH ₂
18.0	Pyrrolidinone-CH ₂
15.5	Ar-CH ₃

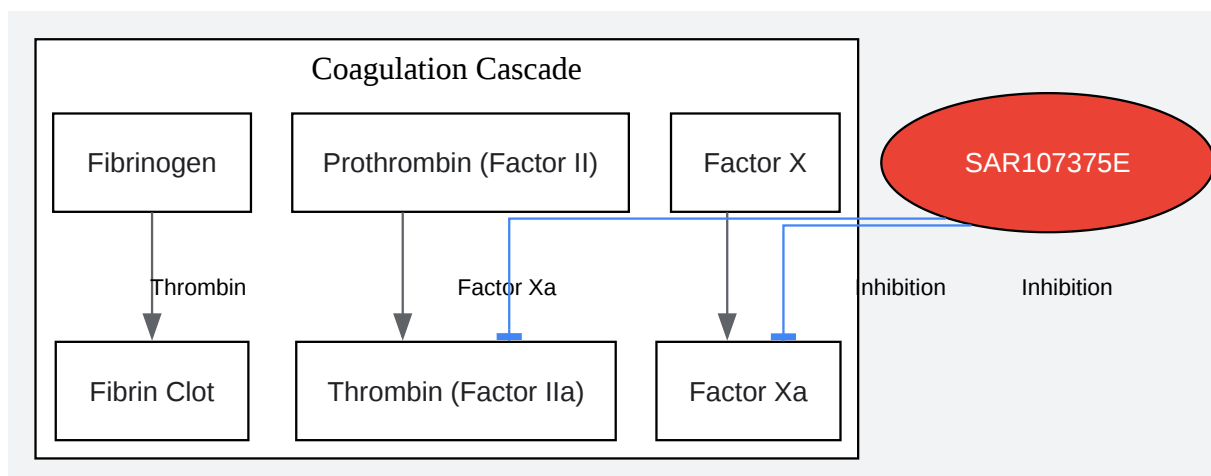
Note: The signals for the deuterated piperazine carbons would exhibit splitting due to C-D coupling and would have significantly lower intensity in a proton-decoupled ¹³C NMR spectrum.

Visualizations



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Caption: Experimental Workflow for Impurity Characterization.



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Caption: SAR107375E Mechanism of Action.

Conclusion

NMR spectroscopy is an indispensable tool for the definitive structural characterization of pharmaceutical impurities, including deuterated species.[1][2][3][14] A combination of 1D and 2D NMR experiments allows for the unambiguous assignment of all proton and carbon signals, leading to the complete structural elucidation of the impurity. The protocols and hypothetical data presented in this application note provide a robust framework for researchers engaged in the analysis of SAR107375E and its related substances, ensuring the quality and safety of this novel anticoagulant.

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References

- 1. toref-standards.com [toref-standards.com]
- 2. veeprho.com [veeprho.com]

- [3. ri.conicet.gov.ar](http://3.ri.conicet.gov.ar) [ri.conicet.gov.ar]
- [4. rroij.com](http://4.rroij.com) [rroij.com]
- [5. moravek.com](http://5.moravek.com) [moravek.com]
- [6. researchgate.net](http://6.researchgate.net) [researchgate.net]
- 7. First-in-human trial of SAR107375E, a novel small molecule anticoagulant with dual inhibition of factor Xa and factor IIa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. 5-Chlorothiophene-2-carboxylic acid [(S)-2-[2-methyl-3-(2-oxopyrrolidin-1-yl)benzenesulfonylamino]-3-(4-methylpiperazin-1-yl)-3-oxopropyl]amide (SAR107375), a selective and potent orally active dual thrombin and factor Xa inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- [9. pubs.acs.org](http://9.pubs.acs.org) [pubs.acs.org]
- 10. 5-Chlorothiophene-2-carboxylic acid [(S)-2-[2-methyl-3-(2-oxopyrrolidin-1-yl)benzenesulfonylamino]-3-(4-methylpiperazin-1-yl)-3-oxopropyl]amide (SAR107375), a selective and potent orally active dual thrombin and factor Xa inhibitor. | Semantic Scholar [semanticscholar.org]
- 11. Segatroxaban | C₂₄H₃₀CIN₅O₅S₂ | CID 67155200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- [12. isotope-science.alfa-chemistry.com](http://12.isotope-science.alfa-chemistry.com) [isotope-science.alfa-chemistry.com]
- [13. isotope-science.alfa-chemistry.com](http://13.isotope-science.alfa-chemistry.com) [isotope-science.alfa-chemistry.com]
- 14. NMR and mass spectrometric characterization of vinblastine, vincristine and some new related impurities--part II - PubMed [pubmed.ncbi.nlm.nih.gov]
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